

# Demethylsonchifolin: A Technical Guide to Physicochemical Properties and Solubility

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Demethylsonchifolin**, a sesquiterpenoid, is a natural compound that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its physicochemical properties and solubility characteristics, essential data for researchers engaged in natural product chemistry, pharmacology, and drug development. The information presented herein is a synthesis of available data, including predicted values where experimental data is not currently available.

### **Physicochemical Properties**

The fundamental physicochemical properties of **demethylsonchifolin** are summarized in the table below. These parameters are critical for understanding the compound's behavior in various experimental and physiological settings.



Property	Value	Data Type
CAS Number	956384-55-7	Experimental
Molecular Formula	C20H24O6	Experimental
Molecular Weight	360.401 g/mol	Calculated
Boiling Point	563.2 ± 50.0 °C at 760 mmHg	Predicted[1]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	Predicted[1]
рКа	4.49 ± 0.60	Predicted[1]
LogP	3.90	Calculated[1]
Flash Point	198.0 ± 23.6 °C	Predicted[1]

Note: Predicted values are computationally derived and should be confirmed by experimental methods for rigorous applications.

### **Solubility Profile**

**Demethylsonchifolin** is classified as a sesquiterpene lactone. Compounds in this class are typically characterized by their lipophilic nature, which dictates their solubility in various solvents. Generally, sesquiterpene lactones exhibit poor solubility in water.

While specific quantitative solubility data for **demethylsonchifolin** in common laboratory solvents is not extensively documented, based on its structural class, the following solubility profile can be anticipated:



Solvent	Expected Solubility
Water	Low to Insoluble
Dimethyl Sulfoxide (DMSO)	Soluble
Ethanol	Soluble
Methanol	Soluble
Acetone	Soluble
Chloroform	Soluble

For drug discovery and in vitro screening programs, DMSO is a common solvent for preparing stock solutions of both polar and nonpolar compounds due to its high solubilizing capacity and miscibility with aqueous media. However, it is crucial to consider the potential for solvent-induced cytotoxicity in biological assays. Studies have shown that while ethanol and methanol are generally well-tolerated by cell lines at lower concentrations, DMSO can exhibit toxicity at concentrations as low as 1.25%.

# Experimental Protocols Determination of Melting Point (Capillary Method)

The melting point of a solid compound is a key indicator of its purity. The capillary method is a standard technique for its determination.

#### Methodology:

- Sample Preparation: Ensure the demethylsonchifolin sample is completely dry and finely powdered.
- Capillary Tube Loading: Introduce a small amount of the powdered sample into a capillary tube, ensuring the sample is tightly packed to a height of 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into a calibrated melting point apparatus.
- Heating:



- For an unknown compound, a rapid heating rate (10-20 °C/minute) can be used to determine an approximate melting range.
- For a more precise measurement, a slower heating rate (1-2 °C/minute) should be employed, starting from a temperature approximately 20 °C below the anticipated melting point.
- Observation: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied. A sharp melting range (typically 0.5-2 °C) is indicative of a pure compound.

## Determination of Aqueous Solubility (Shake-Flask Method with UV/Vis Spectrophotometry)

The shake-flask method is a classical approach to determining the equilibrium solubility of a compound.

#### Methodology:

- Preparation of Saturated Solution:
  - Add an excess amount of demethylsonchifolin to a known volume of purified water in a sealed container.
  - Agitate the mixture at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - Allow the suspension to settle.
  - Separate the solid and liquid phases by centrifugation and/or filtration through a nonadsorptive filter (e.g., 0.22 μm PVDF).
- Quantification:
  - Prepare a series of standard solutions of demethylsonchifolin of known concentrations in a suitable solvent (e.g., ethanol or methanol).



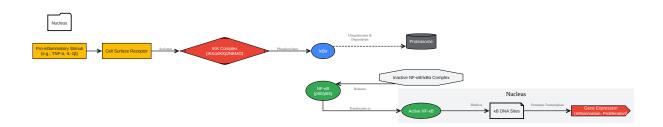
- Dilute an aliquot of the clear, saturated aqueous filtrate with the same solvent used for the standards.
- Measure the absorbance of the standard solutions and the diluted filtrate at the wavelength of maximum absorbance (λmax) for demethylsonchifolin using a UV/Vis spectrophotometer.
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of demethylsonchifolin in the diluted filtrate from the calibration curve and calculate the aqueous solubility, taking into account the dilution factor.

## Biological Activity and Associated Signaling Pathway

While direct studies on the signaling pathways modulated by **demethylsonchifolin** are limited, related compounds, particularly other sesquiterpene lactones and demethylated flavonoids, have been reported to exhibit significant anti-inflammatory and anticancer activities. A key pathway implicated in these effects is the Nuclear Factor-kappa B (NF-κB) signaling pathway. NF-κB is a crucial transcription factor that regulates the expression of numerous genes involved in inflammation, cell survival, and proliferation.

The diagram below illustrates a simplified representation of the canonical NF-kB signaling pathway, a potential target for **demethylsonchifolin**'s biological activity.





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Figure 1: Canonical NF-kB Signaling Pathway.

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### References

- 1. encyclopedia.pub [encyclopedia.pub]
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